

# FAUC 365 In-Solution Stability: Technical Support Center

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: FAUC 365

Cat. No.: B15575547

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with guidance on the long-term stability of **FAUC 365** in solution. The information is presented in a question-and-answer format to address common issues and questions that may arise during experimental workflows.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **FAUC 365** stock solutions?

A1: For optimal stability, **FAUC 365** stock solutions should be aliquoted and stored at -80°C for up to 6 months or at -20°C for up to 1 month.<sup>[1][2]</sup> It is crucial to prevent repeated freeze-thaw cycles, which can lead to product inactivation.<sup>[1][2]</sup>

Q2: What is the recommended solvent for preparing **FAUC 365** stock solutions?

A2: Dimethyl sulfoxide (DMSO) is a commonly recommended solvent for preparing high-concentration stock solutions of **FAUC 365**.<sup>[3][4]</sup> It is soluble in DMSO at concentrations of 30 mg/mL.<sup>[3]</sup> For in vivo experiments, specific formulations using a combination of solvents like DMSO, PEG300, Tween-80, and saline, or DMSO and corn oil have been suggested to achieve a clear solution.<sup>[1]</sup>

Q3: My **FAUC 365** solution appears to have precipitated after storage. What should I do?

A3: If precipitation or phase separation is observed, gentle heating and/or sonication can be used to help redissolve the compound.<sup>[1]</sup> To prevent precipitation, ensure that the storage concentration does not exceed the solubility limit in the chosen solvent system and follow the recommended storage temperatures.

Q4: How long is the solid form of **FAUC 365** stable?

A4: The crystalline solid form of **FAUC 365** is stable for at least 4 years when stored appropriately.<sup>[3]</sup>

## Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Precipitation in stock solution upon thawing	- Concentration exceeds solubility at lower temperatures. - Improper initial dissolution. - Repeated freeze-thaw cycles.	- Gently warm the solution and sonicate to redissolve. <sup>[1]</sup> - Prepare a fresh stock solution at a slightly lower concentration. - Aliquot the stock solution after preparation to avoid multiple freeze-thaw cycles. <sup>[1][2]</sup>
Cloudiness or precipitation in working solution (e.g., in PBS)	- Low solubility of FAUC 365 in aqueous buffers. <sup>[3]</sup> - The final concentration of organic solvent (e.g., DMSO) is too low to maintain solubility.	- Increase the percentage of the organic co-solvent in the final working solution, if experimentally permissible. - Prepare a fresh working solution immediately before use. - Consider using a different buffer system or adding a solubilizing agent like Tween-80. <sup>[1]</sup>
Loss of compound activity in bioassay	- Degradation of FAUC 365 in the working solution over time. - Inactivation due to repeated freeze-thaw cycles of the stock solution. <sup>[1][2]</sup> - Adsorption to plasticware.	- Prepare fresh working solutions from a new aliquot of the stock solution for each experiment. - Store stock solutions as recommended (-80°C for long-term, -20°C for short-term). <sup>[1][2]</sup> - Use low-adsorption plasticware for preparing and storing solutions.

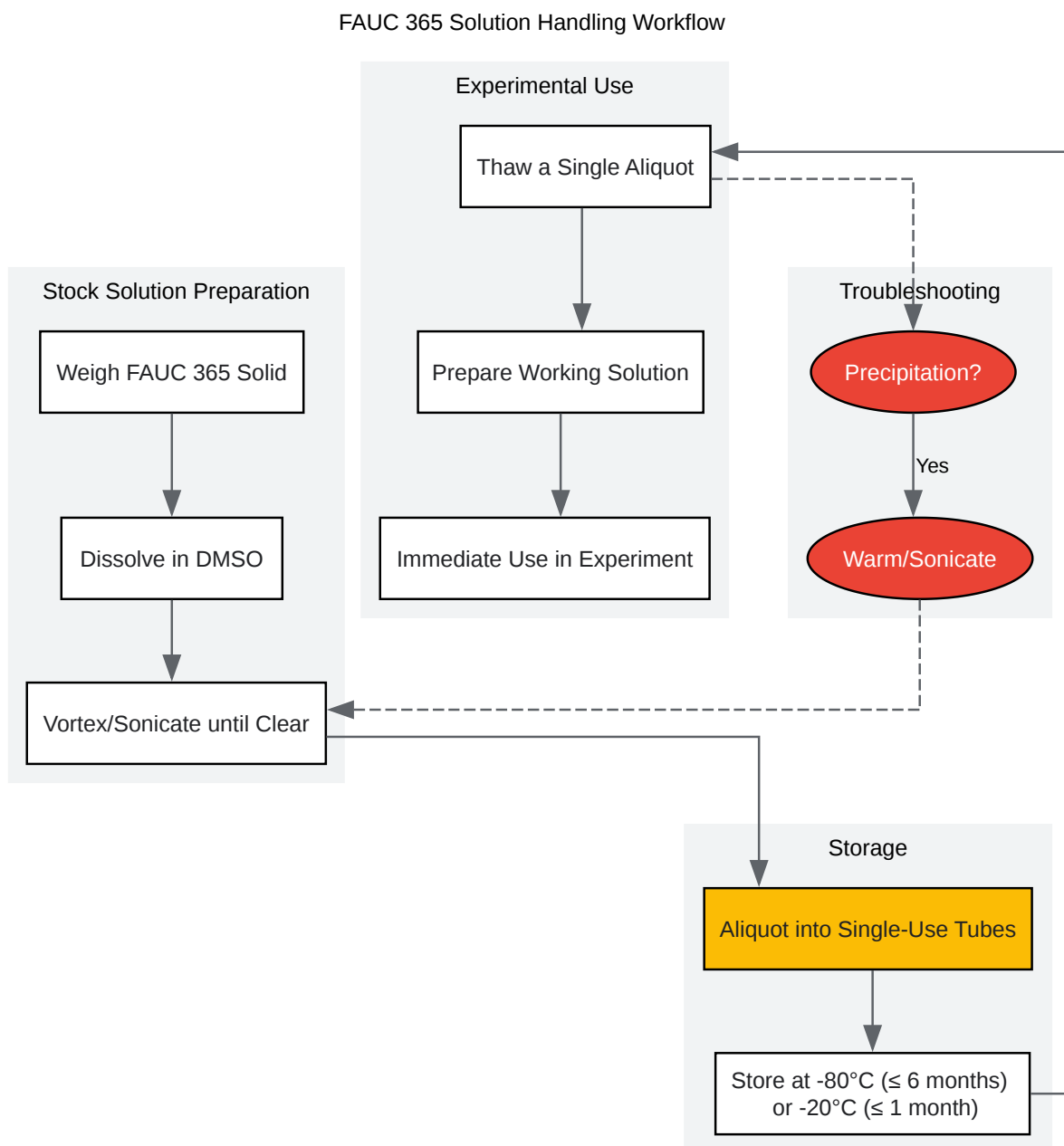
## Experimental Protocols

### Protocol: Preparation of **FAUC 365** Stock Solution

- Objective: To prepare a high-concentration stock solution of **FAUC 365** in DMSO.

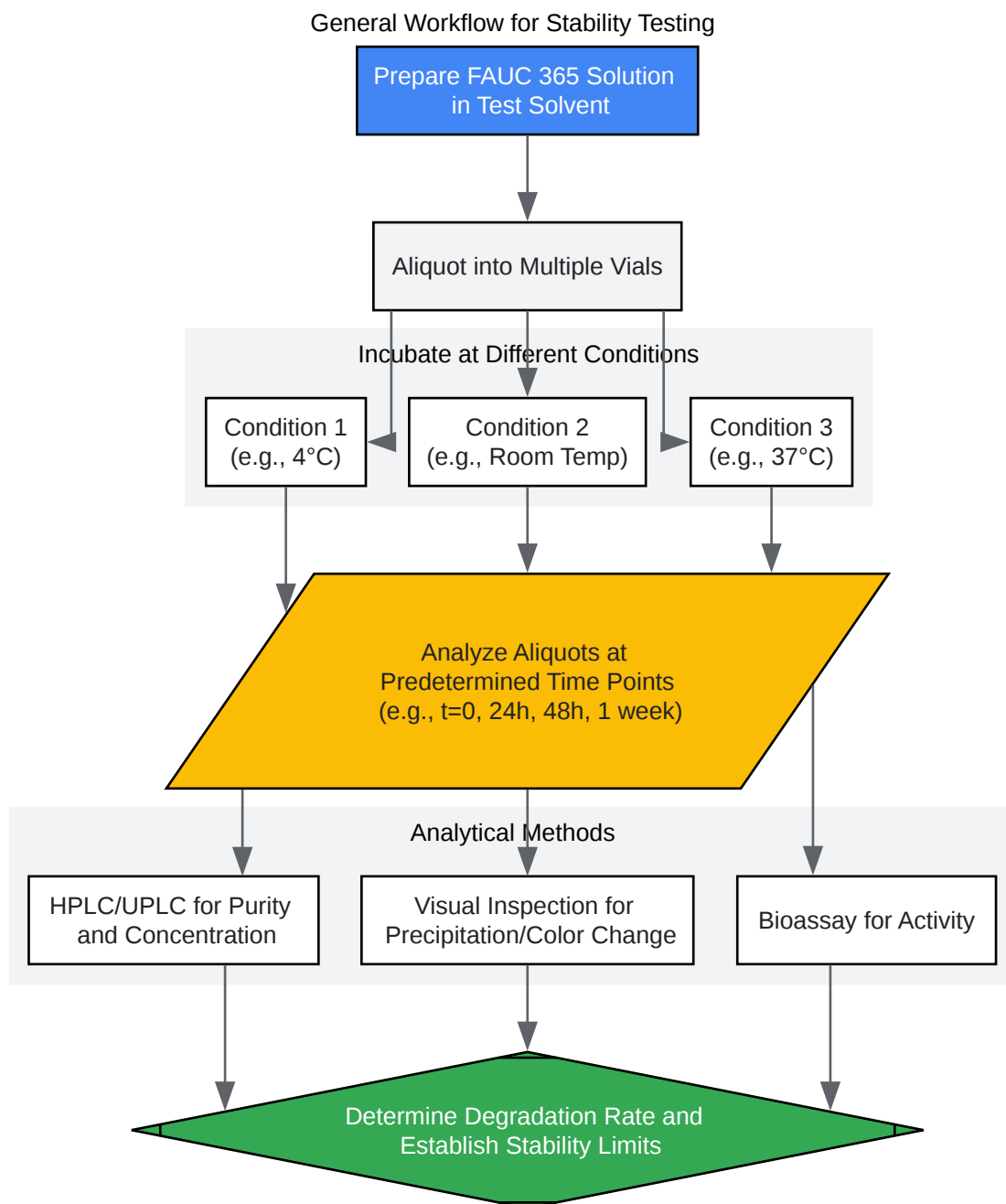
- Materials:
  - **FAUC 365** (crystalline solid)
  - Anhydrous DMSO
  - Sterile, low-adsorption microcentrifuge tubes
- Procedure:
  1. Equilibrate the **FAUC 365** vial to room temperature before opening.
  2. Weigh the desired amount of **FAUC 365** powder in a sterile microcentrifuge tube.
  3. Add the calculated volume of anhydrous DMSO to achieve the target concentration (e.g., 10 mM or 30 mg/mL).<sup>[3]</sup>
  4. Vortex the solution until the solid is completely dissolved. Gentle warming or sonication may be applied if necessary.<sup>[1]</sup>
  5. Aliquot the stock solution into single-use volumes in sterile, low-adsorption tubes.
  6. Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).<sup>[1][2]</sup>

## Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for preparing, storing, and using **FAUC 365** solutions.



[Click to download full resolution via product page](#)

Caption: A logical workflow for assessing the stability of **FAUC 365**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. caymanchem.com [caymanchem.com]
- 4. mybiosource.com [mybiosource.com]
- To cite this document: BenchChem. [FAUC 365 In-Solution Stability: Technical Support Center]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15575547#long-term-stability-of-fauc-365-in-solution]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)